

Comparative study of Butamirate and clobutinol on respiratory disorders

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Compound of Interest

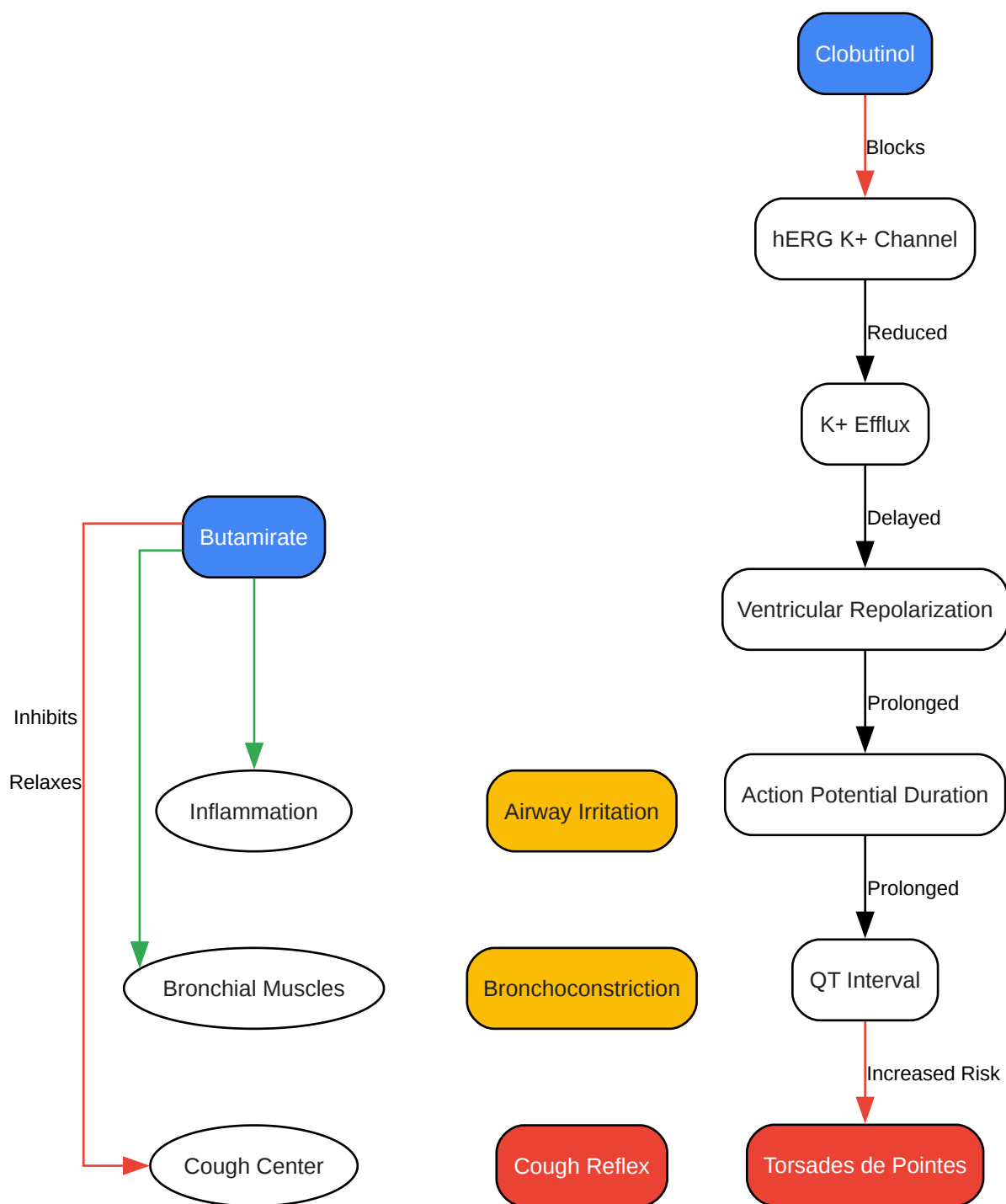
Compound Name: Butamirate

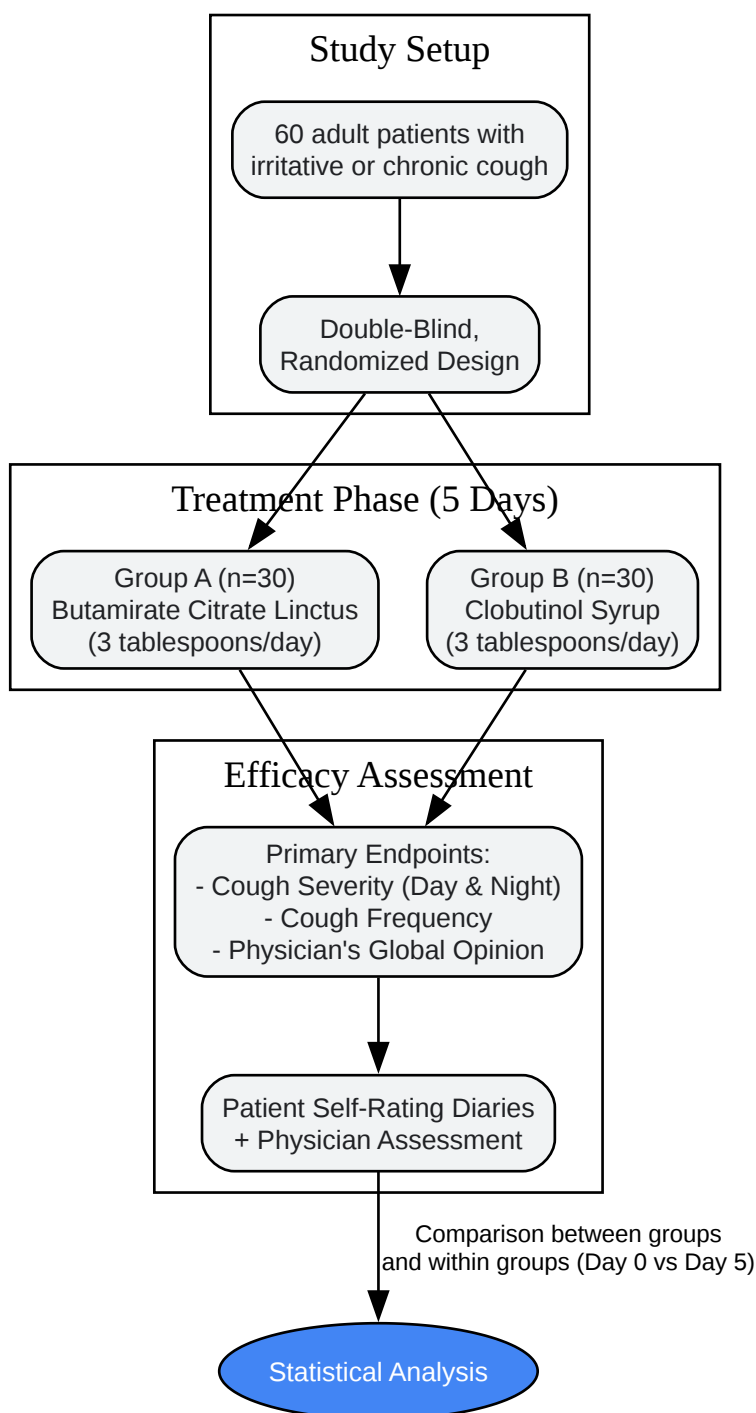
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Mechanism of Action

Butamirate: Butamirate exerts its antitussive effect through a dual mechanism. Primarily, it acts centrally on the cough center within the medulla oblongata in the brainstem to suppress the cough reflex.[1][2][3] Unlike opioid-based antitussives, it is not chemically or pharmacologically related to them and does not carry a risk of dependence.[3] Additionally, Butamirate exhibits peripheral effects, including anti-inflammatory and bronchospasmolytic (bronchodilator) activity, which helps in relaxing airway muscles and reducing irritation.[1][4]





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